

Safety and Handling of 3-(Cyclohexyloxy)propan-1-amine: A Technical Guide

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Compound of Interest

Compound Name: 3-(Cyclohexyloxy)propan-1-amine

Cat. No.: B092173

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **3-(Cyclohexyloxy)propan-1-amine** (CAS RN: 16728-63-5). The information is compiled from publicly available safety data sheets and chemical databases to ensure laboratory personnel can manage this substance responsibly.

Chemical Identification and Physical Properties

Identifier	Value	Reference
IUPAC Name	3-cyclohexyloxypropan-1-amine	[1]
CAS Number	16728-63-5	[1] [2]
Molecular Formula	C9H19NO	[1]
Molecular Weight	157.25 g/mol	[1]
Appearance	Liquid	[3]
Boiling Point	72-74 °C at 4.5 Torr	[4]
Flash Point	110.3°C	[2]
Vapor Pressure	0.0218 mmHg at 25°C	[2]
pKa	9.70 ± 0.10 (Predicted)	[4]
Density	0.9281 g/cm3	[4]

Hazard Identification and GHS Classification

3-(Cyclohexyloxy)propan-1-amine is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification Summary[\[1\]](#)

Hazard Class	Category
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	1B
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3

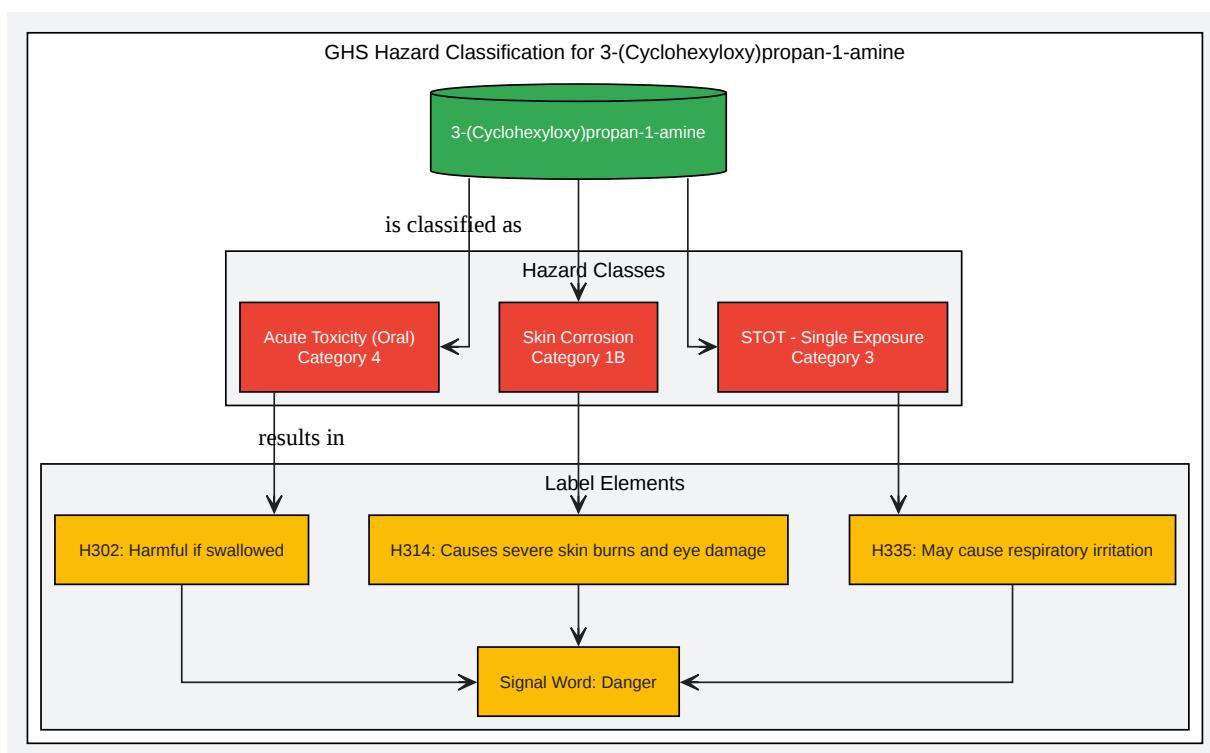
Signal Word: Danger[\[1\]](#)[\[3\]](#)

Hazard Statements:[\[1\]](#)[\[3\]](#)

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H335: May cause respiratory irritation.

Primary Hazards: Corrosive, Irritant[1]

The following diagram illustrates the GHS hazard classification for this compound.



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Caption: GHS Hazard Classification of **3-(Cyclohexyloxy)propan-1-amine**.

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

Handling:[2]

- Handle in a well-ventilated place.[2]
- Work under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe mist, gas, or vapors.[2]
- Wear suitable protective clothing, including chemical-impermeable gloves and tightly fitting safety goggles.[2]
- Use non-sparking tools and take precautionary measures against static discharge.[2]
- Wash hands thoroughly after handling.[5]

Storage:[2]

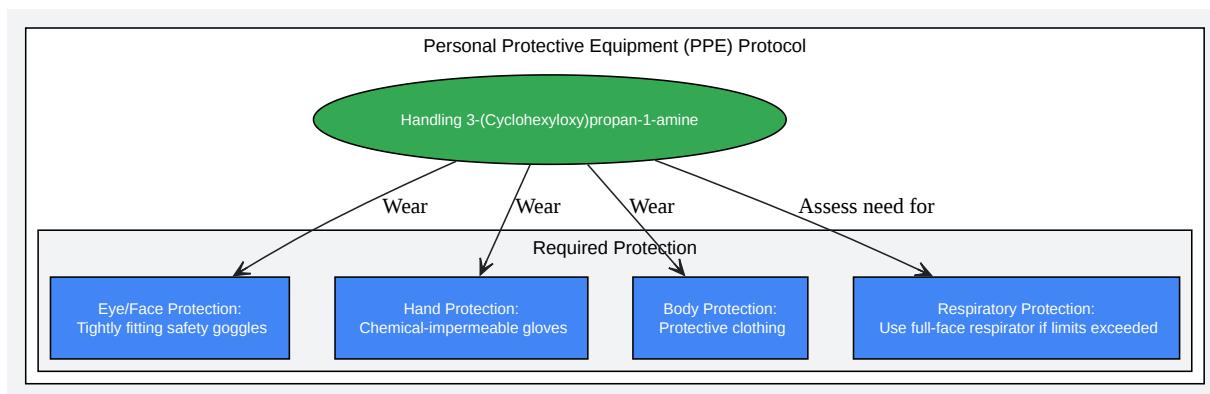
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep away from heat, sparks, open flames, and hot surfaces.
- Store locked up.[6]
- Store apart from incompatible materials such as strong oxidizing agents and acids.[2][7]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **3-(Cyclohexyloxy)propan-1-amine**:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2]
- Skin Protection: Wear chemical-impermeable gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[2] Protective clothing is also required.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[2]

The following diagram outlines the recommended PPE.



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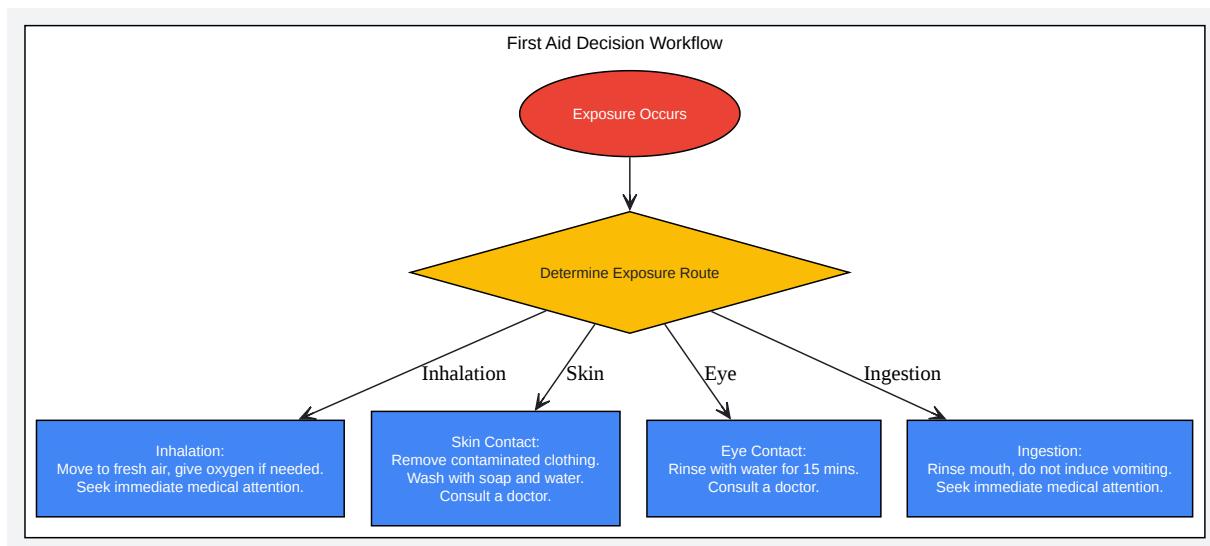
Caption: Recommended Personal Protective Equipment (PPE).

First Aid Measures

In the event of exposure, immediate medical attention is required. The following first aid measures should be taken:

Exposure Route	First Aid Protocol	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately. Do not use mouth-to-mouth resuscitation.	[2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[2]

The decision-making process for first aid is illustrated in the diagram below.



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Caption: First Aid Workflow for Exposure Incidents.

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: No data available.[2]
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[2]

Accidental Release Measures:

- Personal Precautions: Avoid breathing mist, gas, or vapors.[2] Avoid contact with skin and eyes.[2] Use personal protective equipment, including chemical-impermeable gloves.[2] Ensure adequate ventilation.[2] Remove all sources of ignition.[2] Evacuate personnel to safe areas.[2]
- Environmental Precautions: Prevent further spillage or leakage if it is safe to do so.[2] Do not let the chemical enter drains; discharge into the environment must be avoided.[2]
- Methods for Containment and Cleaning Up: Collect and arrange for disposal.[2] Keep the chemical in suitable, closed containers for disposal.[2] Remove all sources of ignition.[2]

Toxicological and Ecological Information

Detailed experimental protocols for the toxicological and ecological effects of **3-(Cyclohexyloxy)propan-1-amine** are not available in the public domain. The provided information is based on GHS classifications.

Acute Toxicity:

- Oral: Harmful if swallowed (Category 4).[1]

Skin Corrosion/Irritation:

- Causes severe skin burns (Category 1B).[1]

Serious Eye Damage/Eye Irritation:

- Causes serious eye damage.[1]

Respiratory Sensitization:

- May cause respiratory irritation (STOT SE, Category 3).[1]

Ecological Information:

- Discharge into the environment must be avoided.[2]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[2\]](#) Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[\[2\]](#) Do not discharge to sewer systems.[\[2\]](#) Containers can be triple-rinsed and offered for recycling or reconditioning.[\[2\]](#)

Regulatory Information

This substance is subject to various regulations. Users should ensure compliance with all applicable local, regional, and national laws.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for a formal safety data sheet (SDS) and should not be used as the sole basis for risk assessment. All users should consult the original SDS for **3-(Cyclohexyloxy)propan-1-amine** from their supplier and adhere to all institutional safety protocols. No warranty, expressed or implied, is made.

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